

Technical Guide: Cross-Reactivity Profiling of N-Cyclohexyl-3-Methoxybenzamide

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Compound of Interest

Compound Name: *N-cyclohexyl-3-methoxybenzamide*

Cat. No.: B10969763

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Executive Summary & Mechanism of Action

N-cyclohexyl-3-methoxybenzamide (referred to herein as NC-3-MB) is a synthetic benzamide derivative characterized by a lipophilic cyclohexyl moiety linked via an amide bond to a 3-methoxy-substituted benzene ring.

While often utilized as a versatile building block in medicinal chemistry (e.g., in the synthesis of Sigma receptor ligands or TRP channel modulators), its structural homology to TRPM8 agonists (cooling agents like WS-12) and TRPV1 antagonists (capsazepine analogs) necessitates rigorous cross-reactivity profiling.

Core Pharmacological Context

- **Primary Chemical Class:** N-Substituted Benzamide.
- **Target Interaction:** The benzamide core acts as a bioisostere for the carboxamide moiety found in "WS" series cooling agents, but with reversed polarity relative to the aromatic ring. This structural inversion often shifts activity from pure agonism (TRPM8) to antagonism (TRPV1) or modulation of Sigma-1 receptors.

- Key Cross-Reactivity Risks:
 - TRPV1 (Vanilloid Receptor): Due to the 3-methoxy motif mimicking the vanilloid headgroup of capsaicin.
 - Sigma-1 Receptor (R): High affinity is common for N-cyclohexylbenzamides.
 - Tyrosinase Inhibition: Methoxy-substituted benzamides are known competitive inhibitors of tyrosinase.

Comparative Performance Analysis

The following table contrasts NC-3-MB with its structural analogs and functional competitors. This data highlights why NC-3-MB is often selected for its balanced lipophilicity (LogP) and distinct selectivity profile.

Table 1: Physicochemical & Pharmacological Comparison

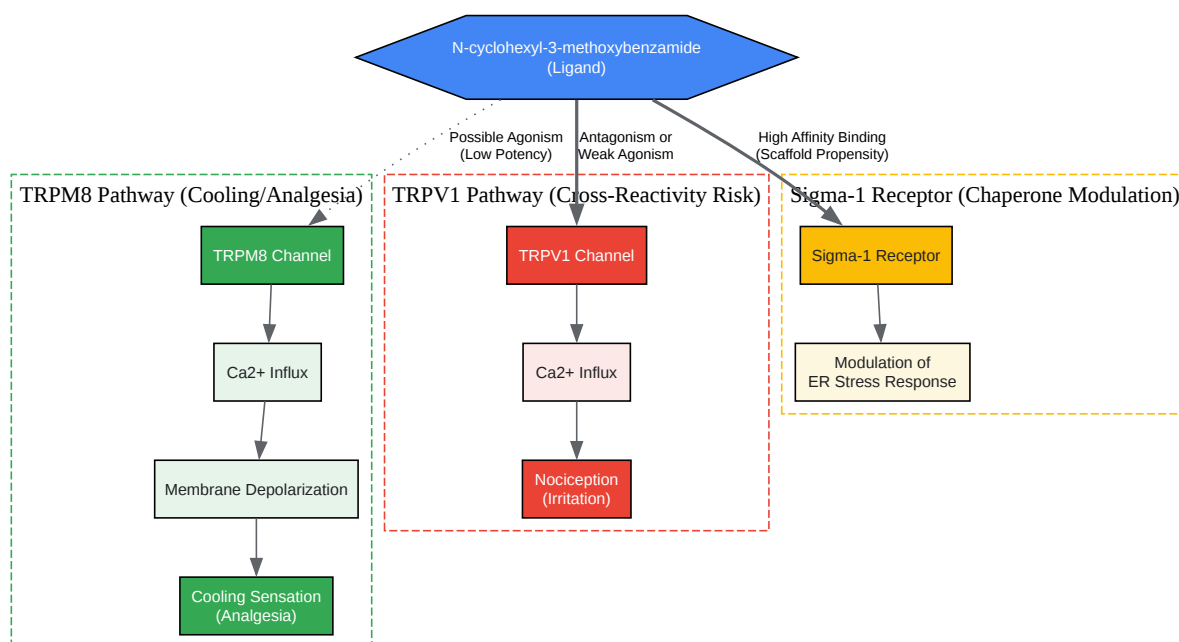
Feature	NC-3-MB (Subject)	WS-12 (Alternative)	Capsazepine (Antagonist Control)	NC-4-MB (Isomer)
IUPAC Name	N-cyclohexyl-3-methoxybenzamide	N-(4-methoxyphenyl)-p-menthane-3-carboxamide	N-[2-(4-chlorophenyl)ethyl]-1,3,4,5-tetrahydro-7,8-dihydroxy-2H-2-benzazepine-2-carbothioamide	N-cyclohexyl-4-methoxybenzamide
Core Structure	Benzamide (Reverse Amide)	Cyclohexanecarboxamide	Benzazepine	Benzamide
LogP (Calc)	~3.2	~4.5	~4.1	~3.2
Primary Target	Scaffold / Multi-target	TRPM8 (Agonist)	TRPV1 (Antagonist)	Tyrosinase / Sigma-1
Cross-Reactivity	High (TRPV1, Sigma-1)	Low (Specific to TRPM8)	Moderate (Ca ²⁺ Channels)	High (Tyrosinase)
Solubility	Moderate (DMSO, Ethanol)	Low (Lipophilic)	Moderate	Moderate
Key Advantage	Synthetic accessibility; balanced polarity	Potent cooling without menthol odor	Potent antagonism	Higher metabolic stability

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Analyst Note: The shift of the methoxy group from position 4 (para) to position 3 (meta) in NC-3-MB significantly alters the electronic landscape of the benzene ring, potentially reducing potency against tyrosinase compared to NC-4-MB while enhancing affinity for hydrophobic pockets in GPCRs.

Cross-Reactivity Pathways & Signaling

To understand the off-target effects of NC-3-MB, one must visualize the signaling cascades it may inadvertently trigger. The diagram below illustrates the divergent pathways between TRPM8 activation (cooling) and TRPV1 modulation (nociception), both of which are relevant for this scaffold.



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Figure 1: Potential signaling divergence for **N-cyclohexyl-3-methoxybenzamide**. The compound's benzamide core creates a high probability of interaction with TRPV1 and Sigma-1 receptors, distinct from the pure TRPM8 agonism of cyclohexanecarboxamides.

Experimental Protocols for Cross-Reactivity

Validation

To objectively assess the performance of NC-3-MB, researchers must utilize self-validating protocols that distinguish between specific activity and non-specific cross-reactivity.

Protocol A: Ratiometric Calcium Imaging (TRP Channel Selectivity)

Objective: Quantify the selectivity of NC-3-MB for TRPM8 vs. TRPV1.

- Cell Line Preparation:
 - Use HEK293 cells stably transfected with hTRPM8 and hTRPV1 (separate lines).
 - Control: Non-transfected HEK293 cells (to rule out endogenous GPCR effects).
- Dye Loading:
 - Incubate cells with Fura-2 AM (2-5 μM) for 45 min at 37°C in Calcium Imaging Buffer (CIB).
 - CIB Composition: 140 mM NaCl, 5 mM KCl, 2 mM CaCl_2 , 1 mM MgCl_2 , 10 mM HEPES, 10 mM Glucose, pH 7.4.
- Compound Application:
 - Test: Apply NC-3-MB (0.1 μM – 100 μM) via perfusion.
 - Positive Controls: Menthol (100 μM) for TRPM8; Capsaicin (1 μM) for TRPV1.
 - Negative Control: Vehicle (0.1% DMSO).
- Data Acquisition:
 - Measure fluorescence ratio (F340/F380) at 1 Hz.
 - Analysis: Calculate

. Normalize to positive control response.

- Validation Criteria:
 - A selective agonist will show >50% activation in TRPM8 cells and <10% in TRPV1 cells.
 - If NC-3-MB activates TRPV1, it indicates high cross-reactivity and potential irritancy.

Protocol B: Competitive Radioligand Binding (Sigma-1 Affinity)

Objective: Determine if NC-3-MB binds to the Sigma-1 receptor, a common off-target for N-alkyl benzamides.

- Membrane Preparation:
 - Homogenize Guinea pig brain or rat liver tissue (rich in receptors).
- Ligand:
 - Use ³H-Pentazocine (specific ligand).
- Incubation:
 - Incubate membranes with ³H-Pentazocine (2 nM) and increasing concentrations of NC-3-MB (10^{-9} to 10^{-5} M).
 - Non-specific binding: Define using 10 μ M Haloperidol.
- Filtration & Counting:
 - Filter through GF/B filters, wash with ice-cold Tris buffer, and count radioactivity.
- Calculation:

- Plot % Specific Binding vs. Log[NC-3-MB].

- Determine

using the Cheng-Prusoff equation.

- Interpretation: A

nM suggests NC-3-MB is a potent Sigma-1 ligand, which may confound results in pain or neuroprotection studies.

Synthesis & Purity Considerations

For researchers synthesizing NC-3-MB for these assays, purity is paramount to avoid false positives from starting materials (e.g., cyclohexylamine).

- Synthesis Route: Direct amidation of 3-methoxybenzoic acid with cyclohexylamine using coupling agents (EDC/HOBt) or catalyst-free thermal methods [1].
- Purification: Recrystallization from Ethanol/Water or Flash Chromatography (Hexane/EtOAc).
- QC Check: ^1H NMR must show a distinct doublet/multiplet for the amide NH (~6.0-8.0 ppm) and a singlet for the methoxy group (~3.8 ppm). Absence of the broad cyclohexylamine NH_2 peak is critical.

Conclusion & Recommendations

N-cyclohexyl-3-methoxybenzamide is a "privileged structure" that likely exhibits multi-target pharmacology. Unlike highly selective tools like WS-12 (TRPM8) or Capsazepine (TRPV1), NC-3-MB sits in a chemical space where cross-reactivity is the norm rather than the exception.

- For Cooling Applications: Use WS-12 or Icilin instead. NC-3-MB is likely to have lower potency and higher irritation potential due to TRPV1 overlap.
- For Scaffold Design: NC-3-MB is an excellent starting point for SAR studies targeting Sigma receptors. The 3-methoxy position offers a vector for optimizing metabolic stability without abolishing receptor affinity.

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